

Spectroscopic Analysis of 1-Chloroethane: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

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This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **1-chloroethane** ($\text{CH}_3\text{CH}_2\text{Cl}$). It is intended for researchers, scientists, and professionals in drug development and related fields, offering a detailed examination of the molecule's spectroscopic characteristics, experimental protocols for data acquisition, and a visual representation of key concepts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. For **1-chloroethane**, both proton (^1H) and carbon-13 (^{13}C) NMR spectra are informative.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **1-chloroethane** is characterized by two distinct signals, corresponding to the two different chemical environments of the protons. The methyl ($-\text{CH}_3$) protons are adjacent to a methylene ($-\text{CH}_2$) group, and the methylene protons are adjacent to both a methyl group and the electronegative chlorine atom.

Data Summary:

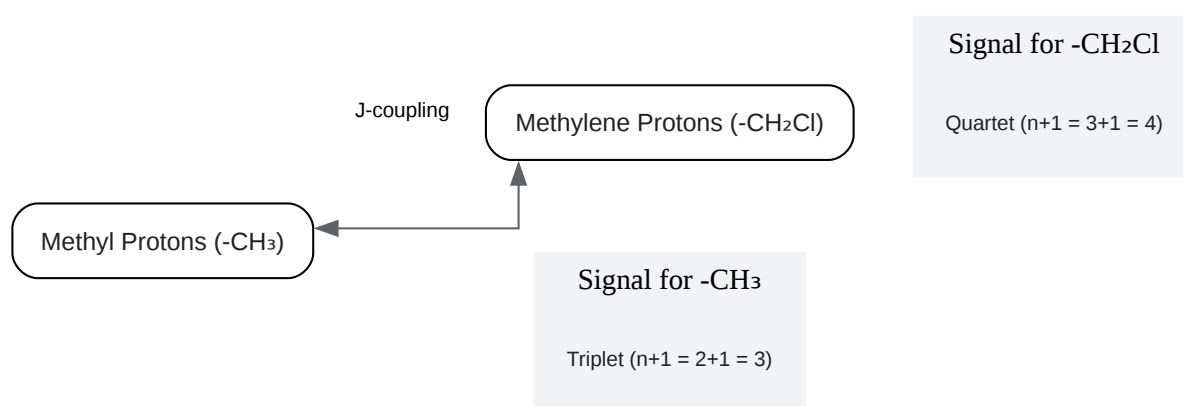
Chemical Shift (δ)	Multiplicity	Integration	Assignment
~1.48 ppm	Triplet (t)	3H	-CH ₃
~3.57 ppm	Quartet (q)	2H	-CH ₂ Cl

Experimental Protocol:

A typical ¹H NMR spectrum of **1-chloroethane** is recorded on a 300 MHz spectrometer.[1] The sample is prepared by dissolving **1-chloroethane** in a deuterated solvent, commonly chloroform-d (CDCl₃) or carbon tetrachloride (CCl₄), with tetramethylsilane (TMS) added as an internal standard (δ = 0.00 ppm).[2] The resulting solution is then transferred to an NMR tube for analysis. Data acquisition involves a standard single-pulse experiment, with a sufficient number of scans to achieve a good signal-to-noise ratio.

¹H NMR Splitting Pattern:

The observed splitting patterns are a result of spin-spin coupling between adjacent non-equivalent protons, following the n+1 rule.



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Caption: Spin-spin coupling in **1-chloroethane**.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of **1-chloroethane** displays two signals, corresponding to the two carbon atoms in the molecule. The chemical shifts are influenced by the electronegativity of the attached chlorine atom.

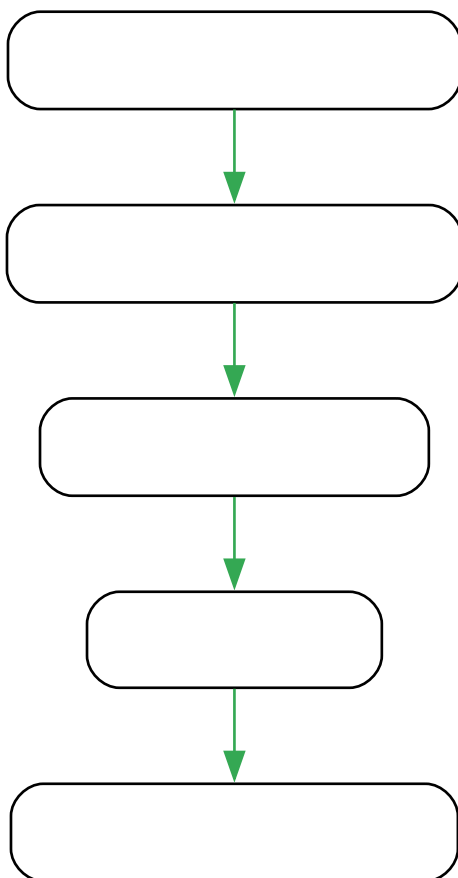
Data Summary:

Chemical Shift (δ)	Assignment
~18 ppm	-CH ₃
~40 ppm	-CH ₂ Cl

Experimental Protocol:

The ¹³C NMR spectrum is typically acquired on a 75 MHz spectrometer using a proton-decoupled pulse sequence. The sample is prepared similarly to that for ¹H NMR, using a deuterated solvent like CDCl₃.^[3] Due to the low natural abundance of the ¹³C isotope, a greater number of scans is usually required to obtain a spectrum with a good signal-to-noise ratio.

¹³C NMR Workflow:



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Caption: ^{13}C NMR experimental workflow.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to its vibrational modes. The IR spectrum of **1-chloroethane** reveals characteristic absorption bands for its functional groups.

Data Summary:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2850-3000	C-H stretch	-CH ₃ , -CH ₂ -
1450	C-H bend (scissoring)	-CH ₂ -
1380	C-H bend (umbrella)	-CH ₃
650-750	C-Cl stretch	C-Cl

Experimental Protocol:

The gas-phase FTIR spectrum of **1-chloroethane** can be obtained using a Fourier Transform Infrared (FTIR) spectrometer.[4] The sample is introduced into a gas cell with a defined path length. A background spectrum of the empty cell is first recorded, followed by the spectrum of the sample. The final absorbance spectrum is obtained by ratioing the sample spectrum against the background spectrum. For the spectrum referenced, the gas was at a pressure of 100 mmHg, with N₂ added to a total pressure of 600 mmHg, in a 5 cm path length cell.[5]

IR Spectroscopy Signal Generation:



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Caption: FTIR experimental setup.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. The mass spectrum of **1-chloroethane** provides information about its molecular weight and fragmentation pattern.

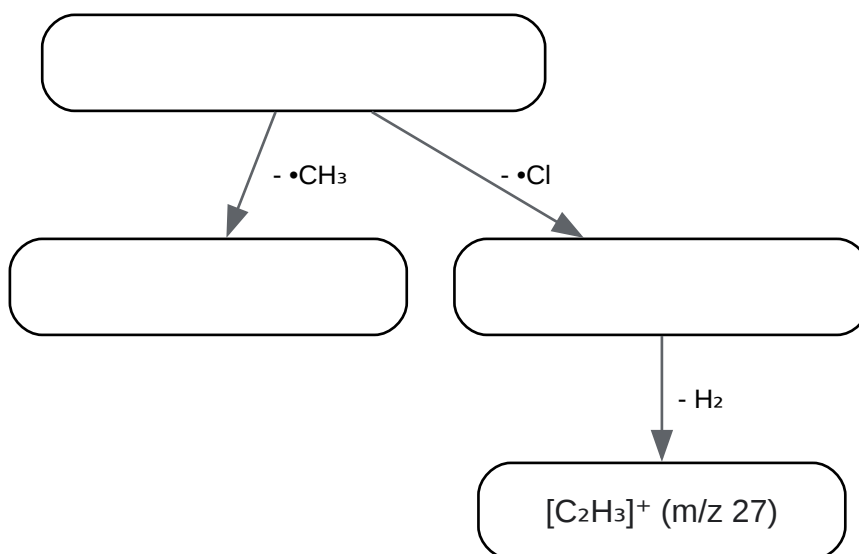
Data Summary:

m/z	Ion	Relative Abundance
64	$[\text{CH}_3\text{CH}_2^{35}\text{Cl}]^{+\bullet}$ (Molecular Ion)	High
66	$[\text{CH}_3\text{CH}_2^{37}\text{Cl}]^{+\bullet}$ (M+2 Isotope Peak)	~1/3 of m/z 64
49	$[\text{CH}_2^{35}\text{Cl}]^+$	Moderate
51	$[\text{CH}_2^{37}\text{Cl}]^+$	~1/3 of m/z 49
29	$[\text{CH}_3\text{CH}_2]^+$	High
27	$[\text{C}_2\text{H}_3]^+$	High

Experimental Protocol:

The mass spectrum of **1-chloroethane** is typically obtained using an electron ionization (EI) mass spectrometer. Gaseous **1-chloroethane** is introduced into the ion source, where it is bombarded with a beam of high-energy electrons (typically 70 eV).^{[6][7]} This causes the molecule to ionize and fragment. The resulting ions are then accelerated and separated by a mass analyzer according to their m/z ratio, and finally detected.

Mass Spectrometry Fragmentation Pathway:



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Caption: Fragmentation of **1-chloroethane** in MS.

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